Whitepaper: Structural Profiling, Synthesis, and Medicinal Chemistry Applications of CAS 90198-14-4

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Compound of Interest

Compound Name:	*1-Chloro-5,6,7,8-tetrahydrophthalazine*
CAS No.:	*14250-52-3*
Cat. No.:	*B1652340*

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Executive Summary

As modern drug discovery programs increasingly seek to escape "flatland"—the over-reliance on highly planar aromatic molecules—partially saturated bicyclic scaffolds have gained significant prominence. CAS 90198-14-4, chemically identified as 5,6,7,8-tetrahydrophthalazine-1,4-diamine, represents a highly versatile and privileged building block. This technical guide provides an in-depth analysis of its physicochemical properties, synthetic pathways, and utility as a pharmacophore, particularly in the development of advanced kinase inhibitors.

Structural and Physicochemical Profiling

CAS 90198-14-4 features a pyridazine-like core fused to a saturated cyclohexyl ring, flanked by two primary amine groups at the 1 and 4 positions[1].

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Causality in Scaffold Design: The transition from a fully aromatic phthalazine to a tetrahydrophthalazine core introduces sp3 hybridization into the ring system. This structural modification disrupts the π -stacking liability typical of flat heteroaromatics, thereby enhancing aqueous solubility and reducing off-target promiscuity. Furthermore, the 1,4-diamine functionality provides dual handles for orthogonal functionalization. In medicinal chemistry, one amine typically serves as a critical hydrogen bond donor to a kinase hinge region, while the other can be derivatized to access solvent-exposed regions or attach solubilizing linkers[2].

Table 1: Physicochemical and Structural Properties

Property	Value	Scientific Implication
IUPAC Name	5,6,7,8-Tetrahydrophthalazine-1,4-diamine	Core scaffold identification
Molecular Formula	C8H12N4	High nitrogen content, indicating high ligand efficiency[3]
Monoisotopic Mass	164.1062 Da	Low molecular weight, ideal for fragment-based drug discovery (FBDD)[3]
SMILES	C1CCC2=C(C1)C(=NN=C2N)N	Highlights sp3 character and primary H-bonding sites[3]
H-Bond Donors	4 (from two −NH2groups)	Strong interaction potential with target protein backbones
H-Bond Acceptors	4 (two −NH2, two aromatic N)	Versatile coordination and bidentate binding modes

Synthetic Methodology and Reaction Mechanisms

The synthesis of 1,4-diaminophthalazine derivatives relies on the condensation of dinitriles with hydrazine[4]. For the tetrahydro variant, the starting material is cyclohexene-1,2-dicarbonitrile.

Protocol: Synthesis of 5,6,7,8-Tetrahydrophthalazine-1,4-diamine

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Objective: To achieve high-yield cyclization while preventing over-oxidation to the fully aromatic phthalazine.

- Reagent Preparation: Dissolve 1.0 equivalent of cyclohexene-1,2-dicarbonitrile in anhydrous ethanol.
    - Causality: Ethanol provides a protic environment that facilitates the nucleophilic attack of hydrazine while maintaining the solubility of the lipophilic nitrile starting material.
- Nucleophilic Addition: Add 2.5 equivalents of hydrazine hydrate dropwise at 0°C.
    - Causality: The excess hydrazine drives the equilibrium forward. Dropwise addition at low temperatures controls the highly exothermic nature of the initial nucleophilic attack on the nitrile carbon, preventing unwanted polymerization.
- Cyclization (Reflux): Elevate the temperature to 80°C and reflux for 12 hours under an inert argon atmosphere.
    - Causality: Thermal energy is required to overcome the activation barrier for the intramolecular cyclization (amidine formation). The argon atmosphere is critical; it prevents the spontaneous aromatization (oxidation) of the cyclohexyl ring into a benzene ring, preserving the target sp3 character.
- Precipitation and Isolation: Cool the reaction mixture to room temperature and add ice-cold water to precipitate the product. Filter and wash with cold diethyl ether.
    - Causality: The target diamine has moderate aqueous solubility but precipitates readily in cold water/ethanol mixtures, allowing for high-purity isolation without the need for complex, yield-reducing column chromatography.

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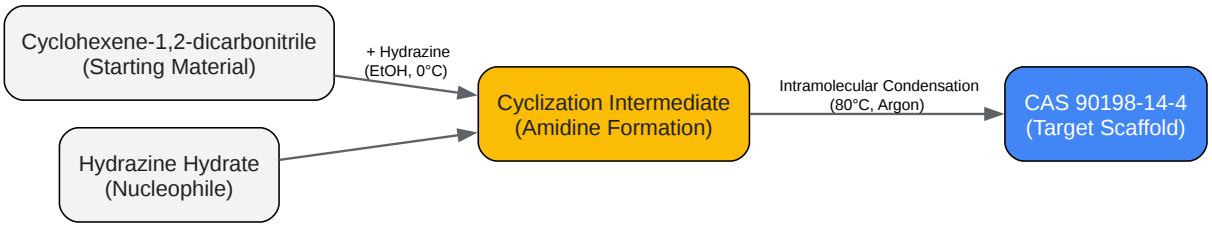

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Synthetic workflow for CAS 90198-14-4 via dinitrile condensation.

Applications in Medicinal Chemistry: Kinase Inhibition

The 5,6,7,8-tetrahydrophthalazine-1,4-diamine scaffold is a privileged structure in the development of kinase inhibitors, particularly for Aurora kinases, which are critical targets in oncology[2].

Mechanistic Insight: The core acts as an ATP mimetic. The N-1 amine and the adjacent endocyclic nitrogen form a robust bidentate hydrogen-bonding network with the backbone amide of the kinase hinge region (e.g., Ala213 in Aurora A). Simultaneously, the saturated cyclohexyl ring projects into the hydrophobic selectivity pocket, providing van der Waals contacts that differentiate binding between kinase isoforms. The N-4 amine serves as a synthetic vector to attach moieties that reach into the solvent-exposed channel, optimizing pharmacokinetic properties[2].

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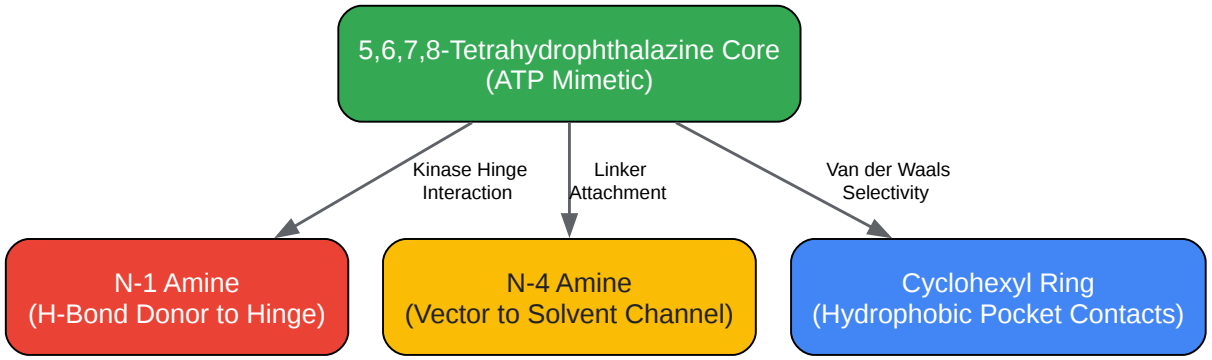

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Pharmacophore model and kinase binding logic of the scaffold.

Analytical Validation and Quality Control

To ensure the integrity of the synthesized CAS 90198-14-4, a self-validating analytical protocol must be employed to confirm both mass and structural conformation.

LC-MS (Liquid Chromatography-Mass Spectrometry) Validation:

- Method: Reverse-phase C18 column, gradient elution (Water/Acetonitrile with 0.1% Formic Acid).
- Self-Validating Logic: The presence of the [M+H]+ ion at m/z 165.1134 confirms the intact mass[3]. Crucially, the absence of an m/z 161 peak acts as an internal negative control, confirming that no unwanted aromatization (loss of 4 hydrogens) occurred during the reflux step.

1H-NMR (Proton Nuclear Magnetic Resonance) Validation:

- Method: 400 MHz in DMSO- d6.
- Self-Validating Logic: The spectrum must show a broad singlet integrating for 4 protons around 5.5-6.5 ppm, corresponding to the two primary amines. The cyclohexyl protons must appear as two distinct multiplets (integrating for 4 protons each) in the aliphatic region

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(approx. 1.7 ppm and 2.4 ppm). The total absence of peaks in the aromatic region (7.0-8.0 ppm) validates the preservation of the sp3 cyclohexyl ring.

References

- 5,6,7,8-tetrahydrophthalazine-1,4-diamine (C8H12N4) Source: PubChemLite / University of Luxembourg URL:[Link]

- Aurora kinase modulators and method of use (WO2007087276A1)
- Process for the manufacture of 1,4-diaminophthalazine (US3878211A)

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- 3. PubChemLite - 5,6,7,8-tetrahydrophthalazine-1,4-diamine (C8H12N4) [pubchemlite.lcsb.uni.lu]
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